

Application Notes and Protocols for Radiolabeling Clozapine Hydrochloride

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Compound of Interest

Compound Name: Clozapine hydrochloride

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These application notes provide detailed protocols for the radiolabeling of **clozapine hydrochloride** with various radioisotopes, including Carbon-11 ([¹¹C]), Carbon-14 ([¹⁴C]), and Iodine-125 ([¹²⁵I]). The protocols are intended for use by trained professionals in a laboratory setting equipped for handling radioactive materials.

Introduction

Clozapine is an atypical antipsychotic medication primarily used in the management of treatment-resistant schizophrenia. Radiolabeled clozapine serves as an invaluable tool in neuroscience research and drug development, enabling in vivo imaging of its distribution and receptor binding, as well as in vitro studies of its metabolism and mechanism of action. The choice of radioisotope depends on the specific application, with short-lived positron emitters like ¹¹C being ideal for Positron Emission Tomography (PET) imaging, and longer-lived isotopes such as ¹⁴C and ³H being suitable for metabolic and receptor binding studies.

Radiolabeling Techniques: A Comparative Overview

The selection of a radiolabeling strategy for **clozapine hydrochloride** is dictated by the intended application, the desired specific activity, and the available radiochemistry infrastructure. The following table summarizes the key quantitative data for the most common radiolabeling techniques.

Radioisotope	Labeling Method	Precursor	Radiochemical Yield	Specific Activity	Molar Activity	Radiochemical Purity
Carbon-11 ([11C])	N-methylation	Norclozapine	70% ^[1]	92-130 GBq/ μmol ^[1]	2.5-3.5 Ci/ μmol ^[1]	>98% ^[1]
Carbon-14 ([14C])	Multi-step synthesis from [cyano-14C]	2-aminobenzonitrile- [cyano-14C]	23% (improved method) ^[2]	10 μCi/mg	Not Reported	>99%
Iodine-125 ([125I])	Electrophilic Substitution	Clozapine	91.4% ^[3]	Not Reported	Not Reported	Not Reported
Tritium ([3H])	Not detailed in literature	Not detailed in literature	Not Reported	Not Reported	Not Reported	Not Reported

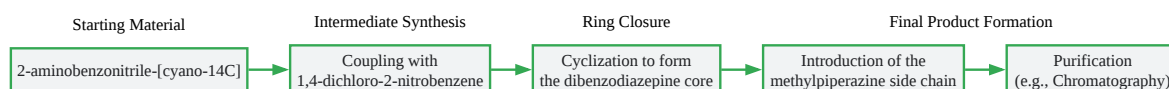
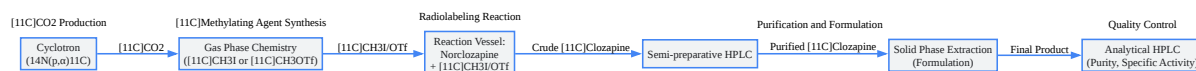
Detailed Experimental Protocols

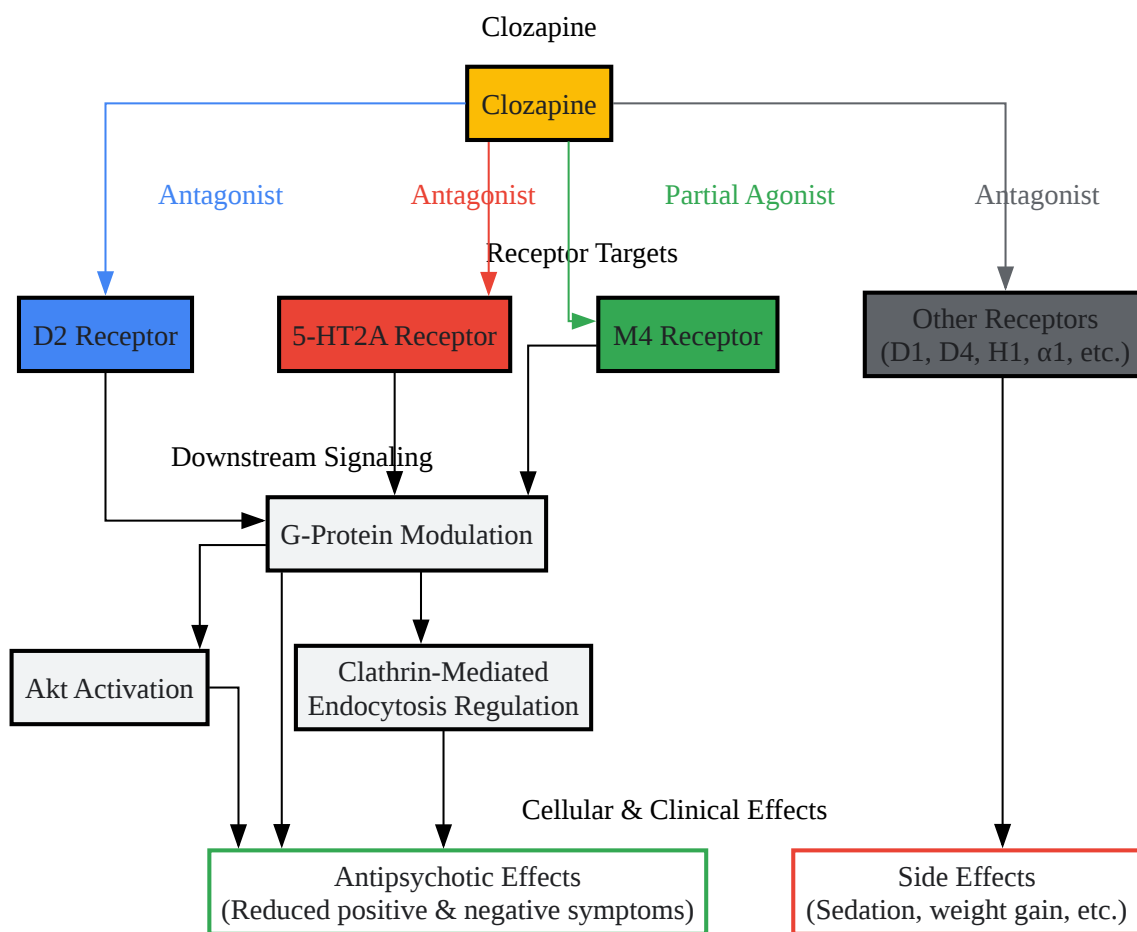
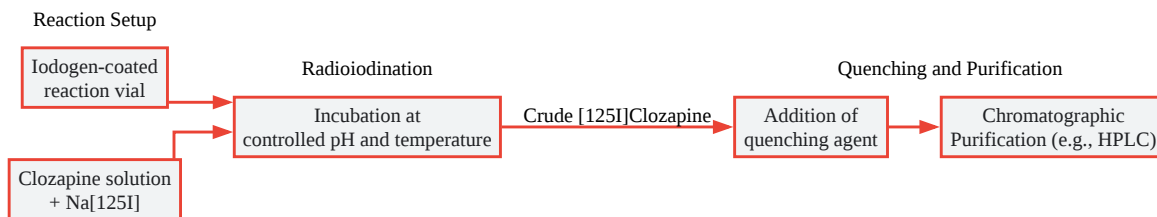
Radiolabeling with Carbon-11 ([11C])

Application: Positron Emission Tomography (PET) imaging to study in vivo pharmacokinetics and receptor occupancy.

Method: N-methylation of the precursor, norclozapine, using [11C]methyl iodide or [11C]methyl triflate.^[1]

Experimental Workflow:





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References

- 1. Synthesis of n.c.a. carbon-11 labelled clozapine and its major metabolite clozapine-N-oxide and comparison of their biodistribution in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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